

# Proper Disposal of alpha-Damascone: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *alpha-Damascone*

Cat. No.: *B1235874*

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For researchers and scientists handling **alpha-Damascone**, a common fragrance and flavor ingredient, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental protection. This guide provides essential, step-by-step information for the safe disposal of **alpha-Damascone**, ensuring compliance with safety regulations.

## Key Safety and Hazard Information

**alpha-Damascone** is classified as a substance with specific hazards that dictate its handling and disposal. It is harmful if swallowed, may cause an allergic skin reaction, and is toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup> Personal protective equipment, including gloves, is recommended to avoid skin contact.<sup>[1][2][3]</sup> In case of a spill, it is important to prevent the substance from entering drains and waterways.<sup>[1][4]</sup>

## Quantitative Data Summary

A summary of the key quantitative safety and physical properties of **alpha-Damascone** is provided in the table below for easy reference.

Property	Value	Source
Oral LD50	1,670 mg/kg (ATE)	[3]
Dermal LD50	2,900 mg/kg (ATE)	[3]
Flash Point	> 93.33 °C (> 200.00 °F) TCC	[5]
Specific Gravity	0.92800 to 0.93800 @ 25.00 °C	[5]
UN Number	3082	[1]
Hazard Statements	H302, H317, H411	[1][3]
Precautionary Statements	P261, P273, P280, P301+P312, P333+P313, P501	[1][3][5]

## Experimental Protocols for Disposal

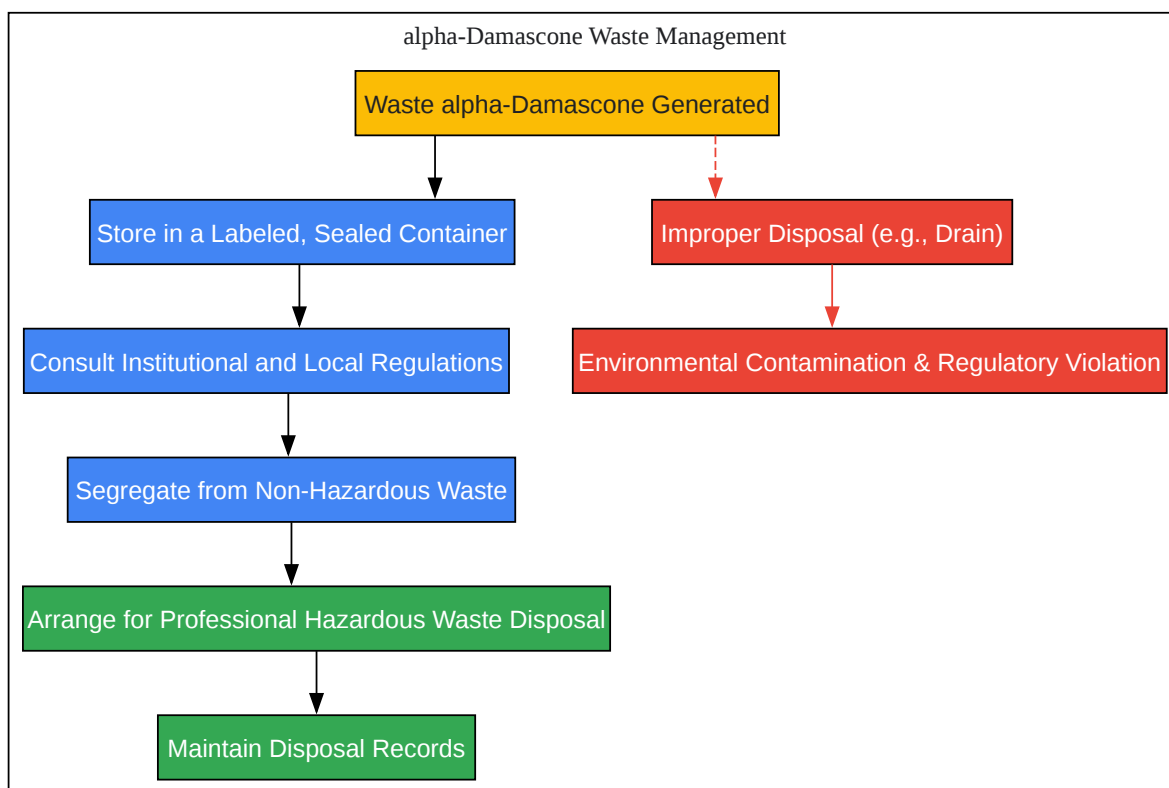
While specific experimental protocols for the disposal of **alpha-Damascone** are not detailed in the provided search results, the general procedure involves treating it as a hazardous chemical waste. The recommended disposal method is incineration or sanitary landfill in accordance with local, state, and federal regulations.[6] It is crucial to avoid disposing of **alpha-Damascone** into drainage systems and the environment.[1]

### Step-by-Step Disposal Procedure:

- **Containment:** Ensure any waste **alpha-Damascone** is stored in a suitable, labeled container to prevent leakage or spillage.
- **Consult Regulations:** Always refer to your institution's specific waste disposal guidelines and local, state, and federal regulations.
- **Waste Collection:** Arrange for collection by a licensed hazardous waste disposal company. Do not mix with non-hazardous waste.
- **Documentation:** Maintain records of the disposal, including the quantity and date of disposal, as required by your institution and local regulations.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **alpha-Damascone**.



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***alpha-Damascone Disposal Workflow***

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## References

- 1. finefrag.com [finefrag.com]
- 2. vigon.com [vigon.com]
- 3. prod.adv-bio.com [prod.adv-bio.com]
- 4. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- 5. alpha-damascone, 43052-87-5 [thegoodscentcompany.com]
- 6. perfumersworld.com [perfumersworld.com]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)